

# In-Depth Technical Guide: Physicochemical Characterization of 3-(1-Azepanyl)-1-propanamine

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## Compound of Interest

Compound Name: 3-(Azepan-1-yl)propan-1-amine

Cat. No.: B112506

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Forward: This document serves as a comprehensive technical guide on the fundamental physical and chemical properties of 3-(1-azepanyl)-1-propanamine. It is designed for an audience of researchers, scientists, and professionals in the field of drug development. The guide emphasizes not only the presentation of factual data but also the underlying scientific principles and experimental methodologies required for their verification, ensuring a robust and reliable foundation for advanced research and application.

## Section 1: Chemical Identity and Structural Overview

3-(1-Azepanyl)-1-propanamine, identified by the CAS Number 3437-33-0, is a diamine compound featuring a saturated seven-membered azepane (or homopiperidine) ring linked to a linear propanamine chain.<sup>[1][2]</sup> This unique structural arrangement, combining a secondary cyclic amine and a primary alkylamine, confers a distinct set of physicochemical properties that are of considerable interest in medicinal chemistry and materials science. A thorough understanding of these properties is paramount for applications ranging from synthetic route optimization to the prediction of pharmacokinetic and pharmacodynamic behavior.

Key Identifiers:

- Molecular Formula: C<sub>9</sub>H<sub>20</sub>N<sub>2</sub><sup>[1]</sup>

- Molecular Weight: 156.27 g/mol [1][3]
- Synonyms: 1-(3-Aminopropyl)hexamethylenimine, 3-(Hexahydro-1-azepinyl)propylamine, 3-Hexamethyleneiminopropylamine[1]

Chemical Structure:

Figure 1: Molecular structure of 3-(1-azepanyl)-1-propanamine.

## Section 2: Tabulated Physical and Chemical Properties

The following table summarizes the key physicochemical data for 3-(1-azepanyl)-1-propanamine. This information is critical for laboratory handling, reaction design, and computational modeling.

Property	Value	Unit	Notes and Justification
Molecular Weight	156.27	g/mol	Calculated from the molecular formula $C_9H_{20}N_2$ . <a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	70-72	°C	At a reduced pressure of 0.5 mmHg. <a href="#">[2]</a>
Density	0.9229	g/cm <sup>3</sup>	Measured at 42 °C. <a href="#">[2]</a>
pKa (Predicted)	10.44 ± 0.10	-	This value likely corresponds to the protonation of the more basic azepane nitrogen. <a href="#">[2]</a>
Physical Form	Oil	-	Typically appears as a colorless oil. <a href="#">[2]</a>
Solubility	Soluble	-	Miscible with water, alcohol, and ether.
Storage	2-8	°C	Recommended storage is in a refrigerator. <a href="#">[1]</a>

## Section 3: Experimental Protocols for Property Determination

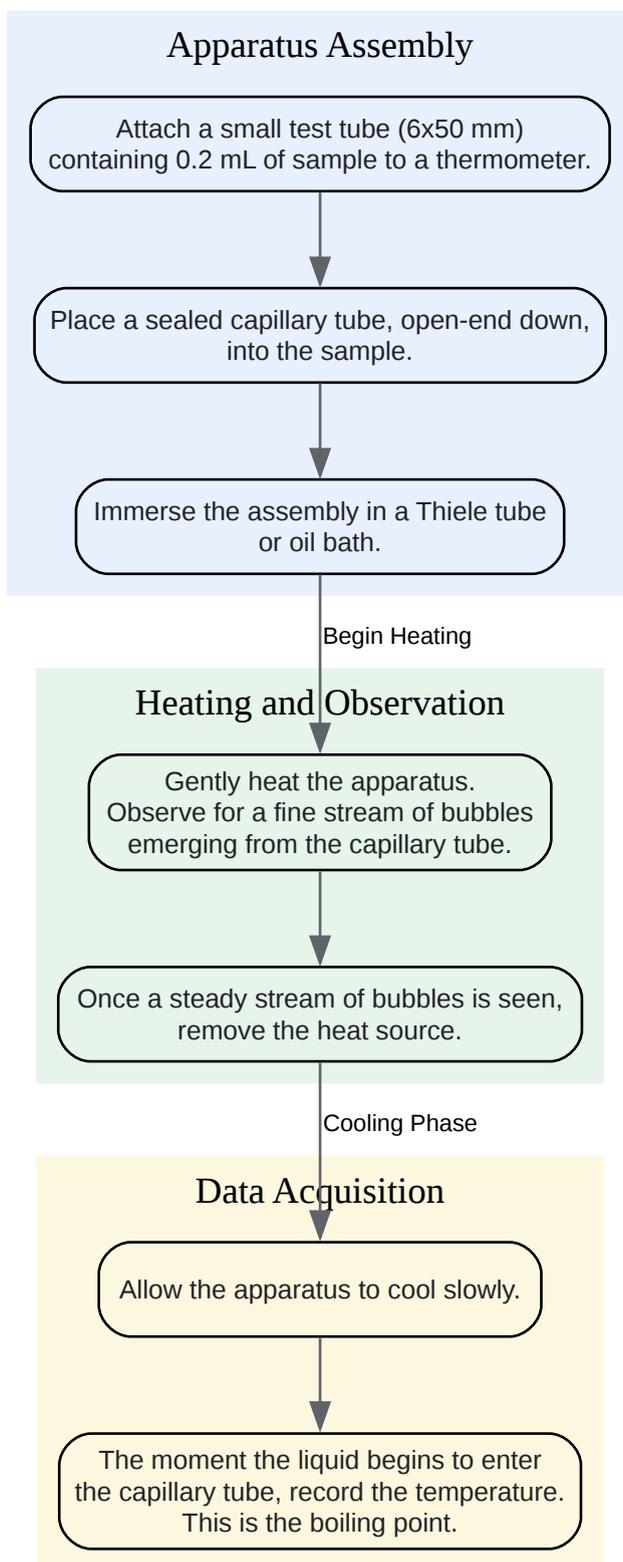
To ensure scientific rigor and reproducibility, this section details the standard experimental procedures for determining the key physical properties of amine compounds like 3-(1-azepanyl)-1-propanamine.

### Micro-Boiling Point Determination

Expertise & Experience: For research-scale quantities where material is precious, a micro-boiling point determination is the method of choice.[\[4\]](#) The technique is predicated on the

principle that a liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Experimental Workflow:



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Figure 3: Workflow for pKa determination by potentiometric titration.

Trustworthiness: The use of a calibrated pH meter and standardized titrant ensures accuracy. [5][6] Maintaining a constant ionic strength with a background electrolyte like KCl minimizes variations in activity coefficients, which can affect the measurement. [5] The inflection point of the resulting sigmoid curve corresponds to the pKa. [7]

## Section 4: Safety, Handling, and Storage

Hazard Identification: 3-(1-Azepanyl)-1-propanamine is classified as a corrosive substance that can cause severe skin burns and eye damage. [8] It is harmful if swallowed, in contact with skin, or if inhaled. [9] Handling Precautions:

- Use only in a well-ventilated area, preferably under a chemical fume hood. [8][9]\* Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. [8][9]\* Wash hands and any exposed skin thoroughly after handling. [8][9]\* Avoid breathing dust, fumes, gas, mist, vapors, or spray. [9] First Aid Measures:
- Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. [8]\* Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower. Seek immediate medical attention. [8]\* Ingestion: Rinse mouth. DO NOT induce vomiting. Call a poison center or doctor immediately. [8]\* Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. [8] Storage:
- Store in a cool, dry, and well-ventilated place. [10]\* Keep the container tightly closed. [8]\* Store locked up. [8] The recommended storage temperature is between 2-8 °C. [1]

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